

Technical Support Center: Anilazine

Phytotoxicity in Model Plants

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Compound of Interest

Compound Name: Anilazine

Cat. No.: B1167350

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Welcome to the technical support center for researchers utilizing **anilazine** in experiments with model plants like *Arabidopsis thaliana* and *Nicotiana benthamiana*. This resource provides essential information to help you identify, understand, and troubleshoot phytotoxicity symptoms that may arise during your research.

Anilazine is a triazine fungicide that can induce unintended phytotoxic effects on non-target plants.^{[1][2]} Understanding these effects is crucial for accurate experimental design and data interpretation.

Troubleshooting Guides

This section addresses specific issues you might encounter, offering potential causes and solutions.

Issue 1: My plants show severe and rapid phytotoxicity symptoms after **anilazine** application. What is happening and how can I confirm it's the chemical?

Answer: Rapidly developing symptoms like burning, necrosis (tissue death), and chlorosis (yellowing) are characteristic of acute phytotoxicity.^{[3][4][5]} This typically occurs when the applied concentration of the chemical is too high or if the plants are under stress.^[4]

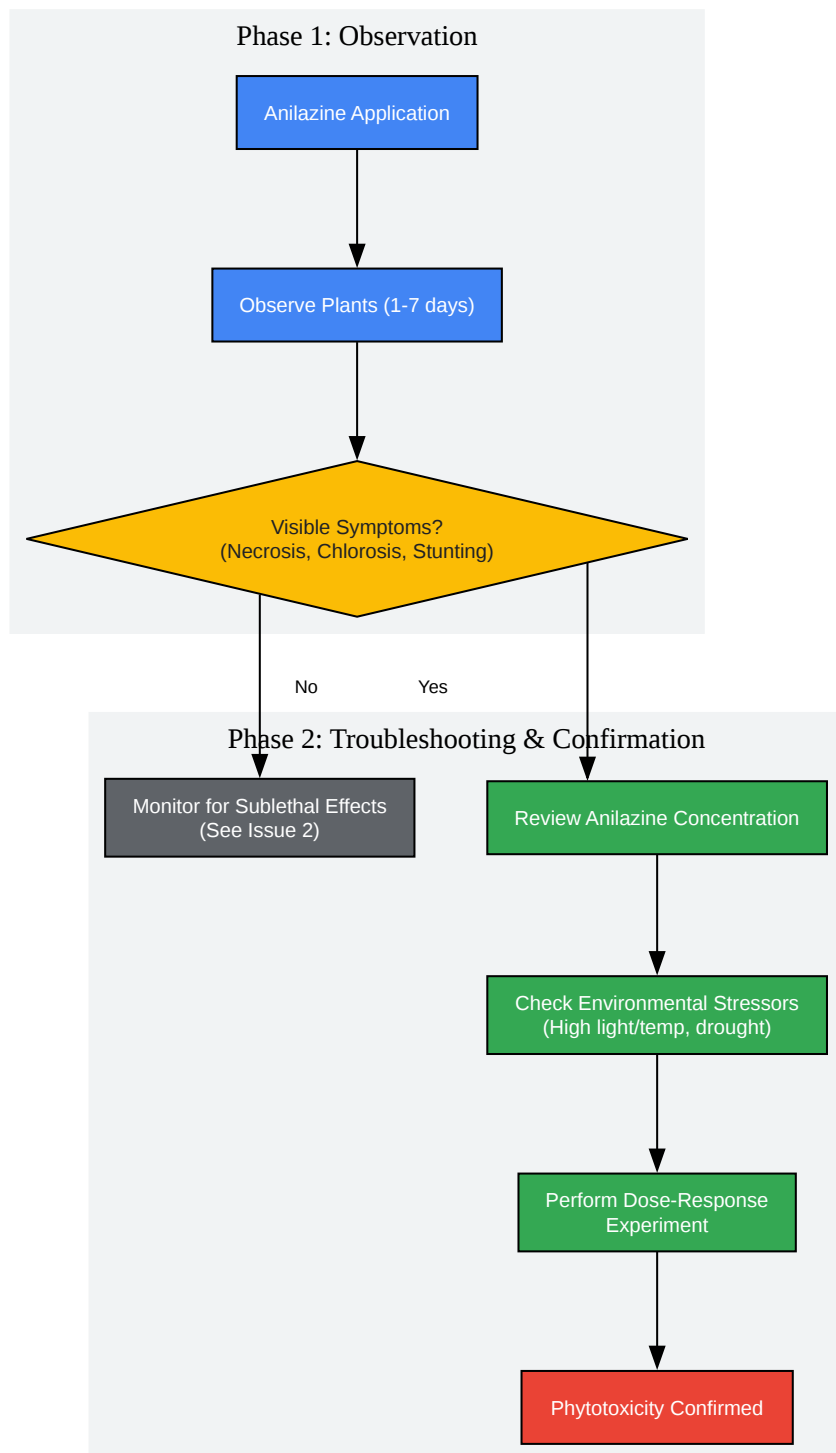
Common Visible Symptoms of Acute **Anilazine** Phytotoxicity:

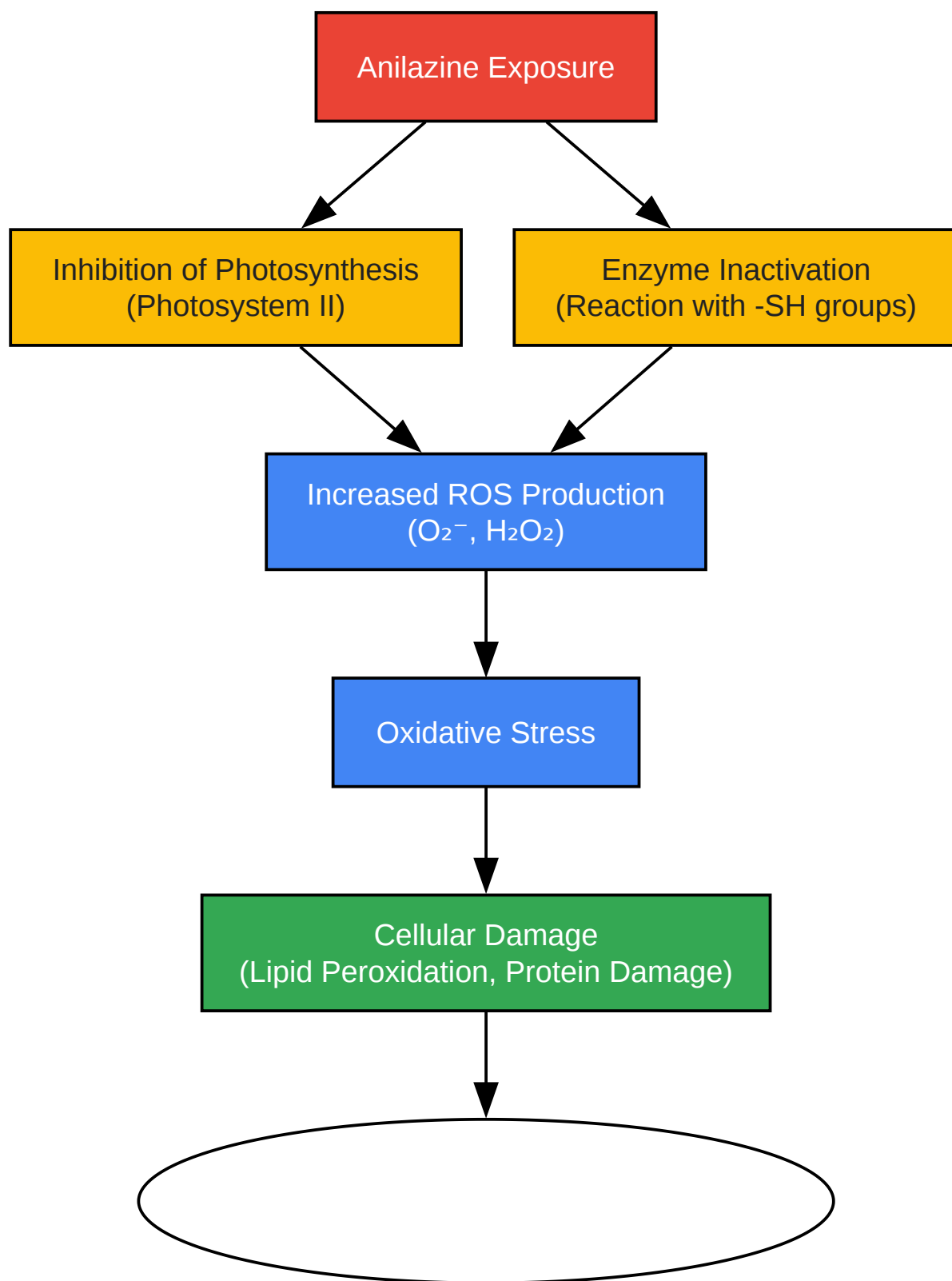
- Leaf Burn and Necrosis: Leaf tips, margins, or the entire leaf surface may appear burned or scorched.[4]
- Chlorosis: A distinct yellowing or bleaching of the leaf tissue, often starting at the margins and progressing inwards.[4][6]
- Leaf Distortion: Leaves may appear curled, cupped, or twisted.[3][4][7]
- Stunting: Overall plant growth is noticeably inhibited.[3][4]

To confirm that **anilazine** is the cause, you should observe a clear dose-response relationship. Symptoms should be most severe at the highest concentrations and absent in your vehicle-treated control group. The damage should appear relatively quickly (within 1-7 days) and not spread to new, untreated growth.[3]

Experimental Workflow: Diagnosing Acute Phytotoxicity

The following workflow can help systematically diagnose the issue.





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References

- 1. medkoo.com [medkoo.com]
- 2. Anilazine - Wikipedia [en.wikipedia.org]
- 3. agrio.app [agrio.app]
- 4. agsci.oregonstate.edu [agsci.oregonstate.edu]
- 5. Diagnosing Phytotoxicity on Landscape Plants [purduelandscapereport.org]
- 6. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 7. Phytotoxicity: Chemical Damage to Garden Plants | University of Maryland Extension [extension.umd.edu]
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